

A Predictive Spectroscopic and Methodological Guide to 2-(Dodecyloxy)benzonitrile

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Compound of Interest

Compound Name: 2-(Dodecyloxy)benzonitrile

CAS No.: 186029-18-5

Cat. No.: B065760

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Abstract

This technical guide provides a comprehensive analytical framework for researchers, scientists, and drug development professionals working with **2-(Dodecyloxy)benzonitrile** (CAS No. 186029-18-5).^{[1][2][3][4]} Given the absence of a complete, publicly available dataset for this compound, this document pioneers a predictive approach grounded in the fundamental principles of spectroscopy and data from analogous chemical structures. We present predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, explain the chemical reasoning behind these predictions, and provide robust, field-proven protocols for the empirical acquisition and validation of this data. This guide is designed not merely as a data sheet, but as a self-validating methodological toolkit for the rigorous characterization of long-chain alkyl aryl ether nitrile compounds.

Introduction and Molecular Structure

2-(Dodecyloxy)benzonitrile is an organic molecule featuring a 1,2-disubstituted benzene ring, a nitrile functional group, and a long-chain dodecyl ether. Its molecular formula is $C_{19}H_{29}NO$, with a molecular weight of 287.44 g/mol.^[1] The unique combination of a polar nitrile head, a semi-rigid aromatic core, and a flexible, lipophilic alkyl tail suggests its potential utility in materials science (e.g., liquid crystals) and as an intermediate in pharmaceutical synthesis.

Accurate structural confirmation is the bedrock of all subsequent research. This guide will deconstruct the molecule into its constituent parts to forecast its spectroscopic signature.

Figure 1: Molecular Structure of **2-(Dodecyloxy)benzonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is the most powerful tool for elucidating the precise carbon-hydrogen framework of organic molecules. Our predictions are based on established chemical shift principles and data from analogous structures, such as 2-methoxybenzonitrile and benzonitrile.^{[5][6][7]}

Predicted 1H NMR Spectrum (500 MHz, $CDCl_3$)

The proton NMR spectrum is anticipated to be highly informative, clearly delineating the aromatic, alkoxy, and aliphatic regions.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Proton Assignment	Rationale & Causality
-7.60	dd	1H	H-6	Ortho to the electron-withdrawing nitrile group, resulting in a significant downfield shift. Coupled to H-5 and H-4.
-7.52	ddd	1H	H-4	Influenced by both the nitrile and alkoxy groups. Experiences coupling from H-3, H-5, and H-6.
-7.00	d	1H	H-3	Ortho to the electron-donating alkoxy group, causing an upfield shift. Coupled to H-4.
-6.95	t	1H	H-5	Shielded relative to unsubstituted benzene but less so than H-3. Coupled to H-4 and H-6.
-4.10	t, $J \approx 6.5$ Hz	2H	-O-CH ₂ -	Directly attached to the electronegative oxygen, causing a strong downfield shift. Triplet due to coupling with the adjacent CH ₂ group.
-1.85	quintet	2H	-O-CH ₂ -CH ₂ -	Slightly deshielded due to proximity to the ether oxygen.
-1.45 - 1.25	m (broad)	18H	-(CH ₂) ₉ -	Bulk methylene protons of the alkyl chain, overlapping into a complex multiplet.
-0.88	t, $J \approx 7.0$ Hz	3H	-CH ₃	Terminal methyl group, exhibiting a characteristic triplet and the most upfield chemical shift.

Predicted ¹³C NMR Spectrum (125 MHz, CDCl₃)

The ¹³C NMR spectrum, especially when combined with a DEPT experiment, will confirm the carbon count and distinguish between CH, CH₂, CH₃, and quaternary carbons. Predictions are informed by data on benzonitrile and substituted benzenes.[\[8\]](#)[\[9\]](#)[\[10\]](#)

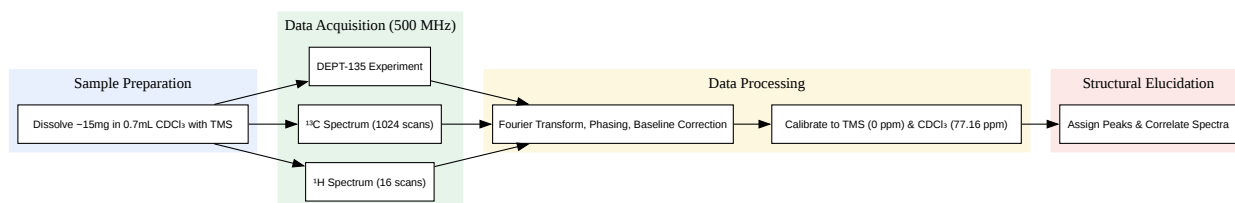
Predicted Chemical Shift (δ , ppm)	Carbon Type	Assignment	Rationale & Causality
~161.0	Quaternary	C-O	Aromatic carbon attached to oxygen, strongly deshielded.
~134.0	CH	C-4	Aromatic CH.
~133.5	CH	C-6	Aromatic CH, deshielded by adjacent nitrile.
~121.0	CH	C-5	Aromatic CH.
~117.0	Quaternary	-C $\equiv$ N	Nitrile carbon, a key identifier.
~112.5	CH	C-3	Aromatic CH, shielded by the ortho-alkoxy group.
~102.0	Quaternary	C-CN	Quaternary aromatic carbon attached to the nitrile, expected to be weak.
~69.0	CH ₂	-O-CH ₂ -	Carbon directly bonded to the ether oxygen.
~31.9	CH ₂	Terminal CH ₂	Corresponds to the C10 of the dodecyl chain.
~29.6 - 29.3	CH ₂	Bulk -(CH ₂) ₇ -	Overlapping signals from the middle of the alkyl chain.
~28.8	CH ₂	-O-CH ₂ -CH ₂ -	Second carbon in the alkyl chain.
~26.0	CH ₂	-O-CH ₂ -CH ₂ -CH ₂ -	Third carbon in the alkyl chain.
~22.7	CH ₂	-CH ₂ -CH ₃	Penultimate carbon of the alkyl chain.
~14.1	CH ₃	-CH ₃	Terminal methyl carbon.

Experimental Protocol: NMR Data Acquisition

A self-validating protocol ensures reproducibility and data integrity.

- **Sample Preparation:** Dissolve ~10-15 mg of **2-(Dodecyloxy)benzonitrile** in ~0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. Ensure the sample is fully dissolved and the solution is clear.
- **Instrument Setup:** Utilize a 500 MHz (or higher) NMR spectrometer. Ensure the instrument is properly shimmed to achieve high resolution and symmetrical peak shapes.
- **¹H NMR Acquisition:**
 - Acquire a standard single-pulse ¹H spectrum.
 - Set a spectral width of ~16 ppm, centered at ~6 ppm.
 - Use a 30-degree pulse angle and a relaxation delay of 2 seconds.
 - Acquire at least 16 scans for a good signal-to-noise ratio.

- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set a spectral width of ~240 ppm, centered at ~120 ppm.
 - Use a 45-degree pulse angle and a relaxation delay of 2 seconds. Acquire at least 1024 scans.
- DEPT-135 Acquisition: Perform a DEPT-135 experiment to differentiate CH/CH_3 (positive phase) from CH_2 (negative phase) signals. This is critical for validating assignments in the complex alkyl region.
- Data Processing: Process all spectra using an appropriate software (e.g., Mnova, TopSpin).^[11] Apply an exponential multiplication (line broadening of 0.3 Hz for ^1H , 1-2 Hz for ^{13}C) before Fourier transformation. Phase and baseline correct all spectra. Calibrate the ^1H spectrum to the TMS signal at 0.00 ppm and the ^{13}C spectrum to the CDCl_3 solvent peak at 77.16 ppm.



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Figure 2: A validated workflow for NMR-based structural elucidation.

Infrared (IR) Spectroscopy Analysis

IR spectroscopy excels at identifying key functional groups by their characteristic vibrational frequencies.

Predicted Frequency (cm ⁻¹)	Intensity	Vibration Type	Functional Group	Rationale & Causality
3100-3010	Medium	C-H stretch	Aromatic (sp ² C-H)	Characteristic for C-H bonds on a benzene ring. [12] [13] [14] [15]
2955-2850	Strong	C-H stretch	Aliphatic (sp ³ C-H)	Intense due to the 12-carbon alkyl chain. Multiple peaks expected.
2230-2220	Strong, Sharp	C≡N stretch	Nitrile	A highly diagnostic, strong, and sharp peak for the nitrile group. [16] [17] [18]
1600 & 1495	Medium-Strong	C=C stretch	Aromatic Ring	Skeletal vibrations of the benzene ring.
1250	Strong	C-O stretch	Aryl-Alkyl Ether (Asymmetric)	Strong absorption due to the polarity of the C-O bond.
1040	Medium	C-O stretch	Aryl-Alkyl Ether (Symmetric)	The corresponding symmetric stretch for the ether linkage.

Experimental Protocol: ATR-FTIR Data Acquisition

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond or germanium) is clean. Record a background spectrum in air.
- Sample Application: Place a single drop of neat **2-(Dodecyloxy)benzonitrile** liquid (or a small amount of solid) directly onto the ATR crystal, ensuring complete coverage.
- Data Acquisition: Acquire the sample spectrum over the range of 4000-600 cm⁻¹. Co-add at least 32 scans to achieve a high signal-to-noise ratio.
- Data Processing: The resulting spectrum is typically displayed in terms of transmittance or absorbance. The background spectrum is automatically subtracted by the instrument software. Label significant peaks.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the molecular weight and crucial information about the molecule's fragmentation pattern, which helps confirm the connectivity of its structural components.

Predicted Mass Spectrum (Electron Ionization - EI)

- Molecular Ion (M⁺·): A peak is expected at m/z 287. Due to the long alkyl chain, this peak may be of low to moderate intensity.
- Key Fragmentation Pathways: The fragmentation of alkyl aryl ethers is well-understood. [\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#) The primary cleavage events are predicted to be:
 - Alpha-Cleavage (Benzylic Cleavage): Cleavage of the C-O bond is less favorable. Instead, the most significant fragmentation is the cleavage of the alkyl chain at the bond beta to the oxygen atom, following ionization on the oxygen. This leads to a resonance-stabilized ion.

- McLafferty-type Rearrangement: A hydrogen atom from the alkyl chain can be transferred to the aromatic ring, leading to the elimination of a neutral alkene.
- Alkyl Chain Fragmentation: The long dodecyl chain will produce a characteristic series of cluster ions separated by 14 Da (CH₂).

Predicted m/z	Proposed Fragment	Rationale & Causality
287	[C ₁₉ H ₂₉ NO] ⁺	Molecular Ion
120	[C ₇ H ₆ NO] ⁺	Base Peak. Formed by cleavage of the C-C bond beta to the ether oxygen, with hydrogen transfer, resulting in a stable hydroxybenzonitrile cation radical.
119	[C ₇ H ₅ NO] ⁺	Ion from direct cleavage of the O-C(alkyl) bond, forming the 2-cyanophenoxy radical cation. Less likely to be the base peak.
91	[C ₇ H ₇] ⁺	Tropylium ion, a common fragment in alkylbenzene derivatives.
43, 57, 71...	[C _n H _{2n+1}] ⁺	Series of alkyl carbocations from the fragmentation of the dodecyl chain.

```
digraph "MS_Fragmentation" {
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edge [fontname="Helvetica", fontsize=9];

M [label="[M]+ \nm/z = 287", fillcolor="#FEF7E0"];
F120 [label="[C7H6NO]+ \nm/z = 120\n(Base Peak)", fillcolor="#E6F4EA"];
F119 [label="[C7H5NO]+ \nm/z = 119", fillcolor="#E8F0FE"];
Alkyl_Loss [label="- C11H23", fontcolor="#EA4335"];
Alkene_Loss [label="- C12H24", fontcolor="#4285F4"];

M -> F120 [label="<
\"#4285F4\"
>\beta-Cleavage + H Transfer>"];
M -> F119 [label="<
\"#EA4335\"
>O-Alkyl Bond Cleavage>"];
}
```

Figure 3: Predicted major fragmentation pathways for **2-(Dodecyloxy)benzonitrile** in EI-MS.

Experimental Protocol: GC-MS Data Acquisition

- Sample Preparation: Prepare a dilute solution of the sample (~100 µg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
- GC Separation:
 - Injector: 250 °C, Splitless mode.

- Column: Standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
- Oven Program: Start at 100 °C, hold for 2 min, ramp at 15 °C/min to 300 °C, hold for 5 min.
- MS Detection:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Mass Range: Scan from m/z 40 to 400.
- Data Analysis: Identify the peak corresponding to **2-(Dodecyloxy)benzonitrile**. Analyze the corresponding mass spectrum, identifying the molecular ion and key fragment ions to confirm the structure.

Conclusion: An Integrated Approach

The structural elucidation of a molecule like **2-(Dodecyloxy)benzonitrile** requires a synergistic application of multiple spectroscopic techniques. This guide provides a robust, predictive framework that anticipates the key spectral features across ^1H NMR, ^{13}C NMR, IR, and MS. By following the detailed, self-validating protocols herein, researchers can confidently acquire empirical data and validate it against these theoretically grounded predictions. This integrated workflow ensures the highest degree of scientific integrity and provides a clear path for the comprehensive characterization of this and similar molecules.

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